

Application Notes and Protocols: Preparation of Vicriviroc Stock Solution in DMSO

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Compound of Interest

Compound Name: Vicriviroc

Cat. No.: B7856022

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Introduction

Vicriviroc, also known as SCH 417690, is a potent and selective antagonist of the C-C chemokine receptor type 5 (CCR5). As a key co-receptor for macrophage-tropic (R5) strains of Human Immunodeficiency Virus-1 (HIV-1), CCR5 is a critical target for antiretroviral therapy.[1][2][3] **Vicriviroc** allosterically binds to a hydrophobic pocket on the CCR5 receptor, inducing a conformational change that prevents the binding of the viral glycoprotein gp120 and subsequent viral entry into host cells.[4][5] Accurate and consistent preparation of **vicriviroc** stock solutions is paramount for reliable and reproducible results in various in vitro and in vivo experimental settings. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **vicriviroc** for research purposes.

Data Presentation

Quantitative data for the preparation of **vicriviroc** maleate stock solutions in DMSO are summarized below.

Property	Value	Unit	Notes
Molecular Weight (Vicriviroc free base)	533.63	g/mol	
Molecular Weight (Vicriviroc maleate)	649.7	g/mol	Use this for calculations if using the maleate salt.
Solubility in DMSO	≥76.96	mM	Ultrasonic assistance may be required for higher concentrations. [6]
Recommended Stock Concentration	10 - 50	mM	A 10 mM stock is commonly used and commercially available. [6] [7]
Storage of Stock Solution	-20°C for short-term (≤1 month) or -80°C for long-term (≤6 months)	Aliquot to avoid repeated freeze-thaw cycles. [6]	

Experimental Protocols

Preparation of a 10 mM Vicriviroc Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **vicriviroc** maleate in DMSO.

Materials:

- **Vicriviroc** maleate powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryogenic vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

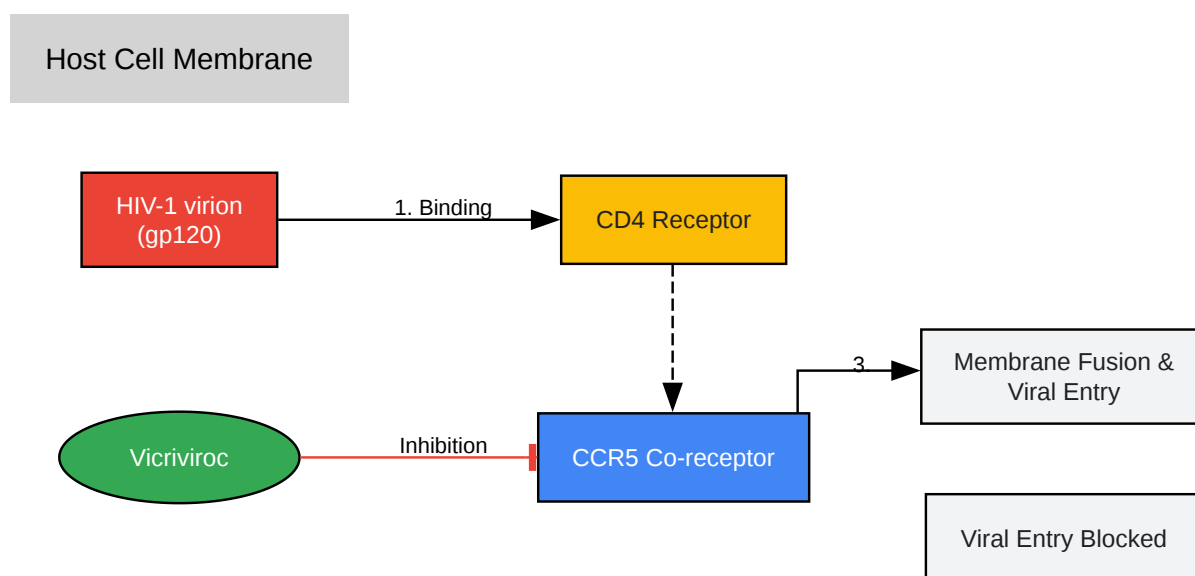
Procedure:

- Pre-weighing Preparations:
 - Allow the **vicriviroc** maleate powder container to equilibrate to room temperature before opening to prevent condensation.
 - Ensure the analytical balance is calibrated and level.
- Weighing **Vicriviroc** Maleate:
 - Carefully weigh out 6.5 mg of **vicriviroc** maleate powder and place it into a sterile microcentrifuge tube. Calculation: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 649.7 \text{ g/mol} = 0.0006497 \text{ g} = 0.65 \text{ mg}$ for 100 μL . For 1 mL, this would be 6.497 mg, rounded to 6.5 mg for practical weighing.
- Solvent Addition:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **vicriviroc** maleate powder.
- Dissolution:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has completely dissolved. If particulates remain, brief sonication in a water bath can be applied.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes or cryogenic vials.
- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C .^[6]
- For long-term storage (up to 6 months), store the aliquots at -80°C .^[6]

Visualizations

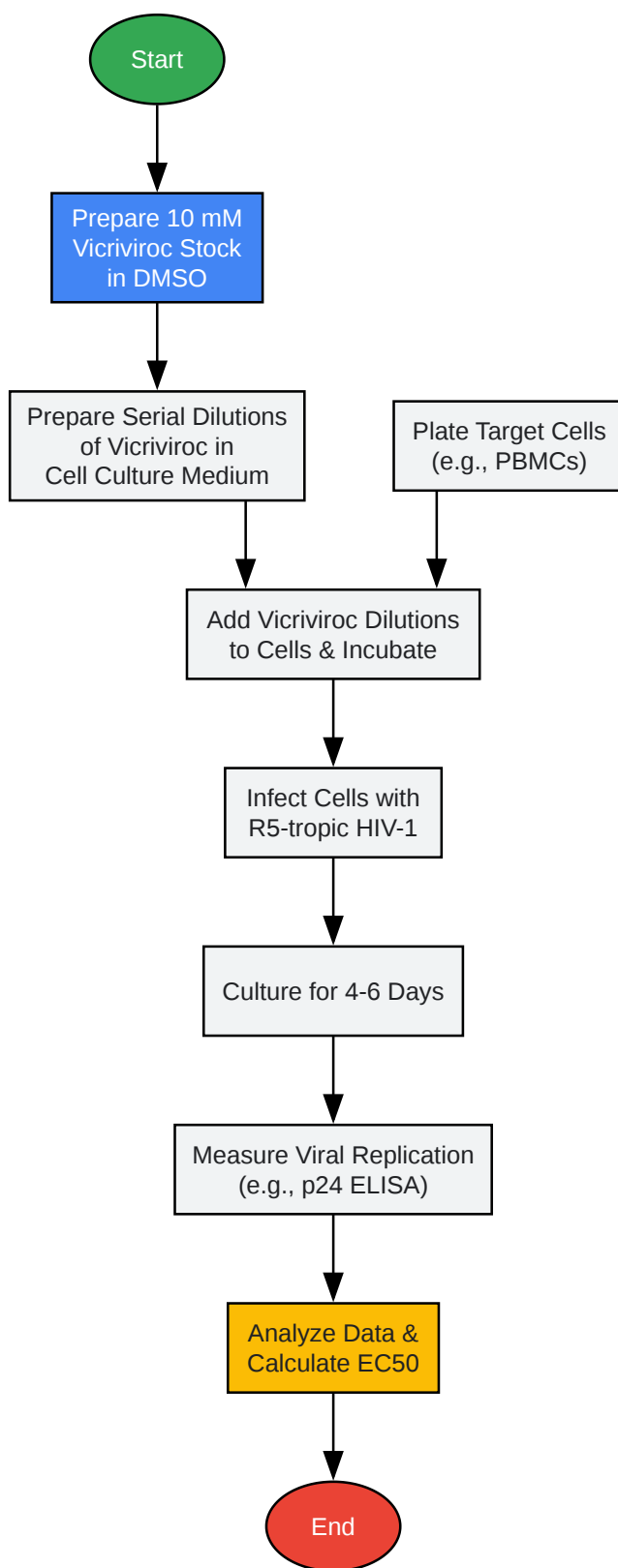
Signaling Pathway of Vicriviroc Action



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Caption: Mechanism of HIV-1 entry inhibition by **vicriviroc**.

Experimental Workflow: Using Vicriviroc in an Antiviral Assay



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Caption: Workflow for an in vitro HIV-1 antiviral activity assay.

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